

Technical Guide: Synthesis of 4-Methyl-2-nitrosophenol

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Compound of Interest

Compound Name: 4-Methyl-2-nitrosophenol

CAS No.: 58243-10-0

Cat. No.: B14672563

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Executive Summary

- Target Molecule: **4-Methyl-2-nitrosophenol** ($C_7H_7NO_2$)
- CAS Registry Number: 119-33-5 (often shared with nitro-isomer, verify specific structure); Specific isomer often cited as 39825-16-6 or described as p-cresol derivative.
- Primary Application: Intermediate in dye synthesis, ligand for coordination chemistry, and precursor for aminophenols.
- Key Challenge: Direct nitrosation of p-cresol often yields m-nitro-p-cresol (oxidation) or diazonium species rather than the desired nitroso compound.
- Solution: Use of Cu(II) salts to stabilize the o-nitrosophenol tautomer as a bis-chelate complex, followed by acid hydrolysis.

Mechanistic Principles

Electrophilic Aromatic Substitution & Chelation

The reaction proceeds via the attack of the nitrosonium ion (

) or a nitrous acid carrier (

) on the electron-rich phenol ring. Since the para position is occupied by a methyl group, the electrophile is directed to the ortho position.

However, free o-nitrosophenols are prone to further oxidation by nitric acid (formed via disproportionation of

). The addition of Copper(II) sulfate serves a dual purpose:

- **Template Effect:** Coordinates with the phenolic oxygen, directing the incoming nitroso group to the ortho position.
- **Stabilization:** Forms a deep red/purple, water-insoluble complex, Copper(II) bis(**4-methyl-2-nitrosophenolato**), effectively removing the product from the oxidative reaction medium.

Tautomerism

The product exists in a tautomeric equilibrium between the nitrosophenol and quinone oxime forms. In solution, the equilibrium depends on solvent polarity, while the solid state often favors the quinone oxime form.

Figure 1: Tautomeric equilibrium and stabilization via Copper(II) chelation.

Experimental Protocol

Materials & Reagents

Reagent	Role	Purity/Conc.[1]
p-Cresol	Substrate	>98% (Solid/Melt)
Sodium Nitrite ()	Nitrosating Agent	ACS Reagent
Copper(II) Sulfate Pentahydrate	Stabilizer/Catalyst	>99%
Hydrochloric Acid ()	Acidifier	1N and Conc.
Sodium Hydroxide ()	Base (for extraction)	1N
Petroleum Ether / Chloroform	Solvents	ACS Reagent

Step-by-Step Synthesis Workflow

Phase 1: Formation of the Copper Complex

This step traps the unstable nitroso compound directly from the reaction mixture.

- Preparation of Reagent Solution:
 - Dissolve 10.8 g (0.1 mol) of p-cresol in 400 mL of water containing 4 g of NaOH (or use an acetate buffer pH 4-5 for milder conditions).
 - Add 12.5 g (0.05 mol) of Copper(II) sulfate pentahydrate () dissolved in 50 mL water. The solution may turn turbid.
- Nitrosation:
 - Cool the mixture to 0–5°C in an ice bath.
 - Dissolve 7.0 g (0.1 mol) of Sodium Nitrite in 20 mL of water.

- Add the nitrite solution dropwise to the stirred cresol/copper mixture.
- Slowly acidify by adding dilute Acetic Acid or HCl dropwise until pH is slightly acidic (pH 4–5).
- Incubation:
 - Stir the mixture at room temperature for 24–48 hours. A heavy, dark reddish-purple precipitate (the Copper complex) will form.
- Isolation of Complex:
 - Filter the dark solid under vacuum.
 - Wash thoroughly with water to remove inorganic salts and unreacted cresol.
 - Wash with a small amount of cold ethanol to remove tarry by-products.

Phase 2: Decomplexation & Isolation of Ligand

This step releases the free **4-methyl-2-nitrosophenol** from the copper trap.

- Hydrolysis:
 - Suspend the copper complex in 100 mL of Chloroform or Diethyl Ether in a separatory funnel.
 - Add 100 mL of 1N Sulfuric Acid (or HCl).
 - Shake vigorously.[2] The acid protonates the ligand, breaking the complex. The copper ions return to the aqueous phase (turning it blue), while the free nitroso-phenol dissolves in the organic phase (turning it orange/yellow).
- Extraction:
 - Separate the organic layer.[3]
 - Extract the aqueous layer twice more with 50 mL of organic solvent.

- Combine organic extracts.
- Purification:
 - Wash the organic phase with water.^[4]
 - Dry over anhydrous Sodium Sulfate ().
 - Evaporate the solvent under reduced pressure (Rotavap) at low temperature (<40°C) to prevent decomposition.
- Recrystallization:
 - Recrystallize the crude orange solid from Petroleum Ether or a Benzene/Petroleum Ether mixture.

Figure 2: Process flow for the Copper-Mediated synthesis.

Characterization & Data

Physical Properties

Property	Value	Notes
Appearance	Orange needles/prisms	Volatile with steam
Melting Point	58.5°C	Distinct from nitro-isomer (~35°C)
Solubility	Soluble in Ether, , Alcohol	Sparingly soluble in water
Odor	Characteristic, pungent	Similar to other quinone oximes

Spectroscopic Data

- IR Spectroscopy: Look for broad OH stretch (oxime) around $3200\text{--}3400\text{ cm}^{-1}$ and C=O (quinone) stretch around $1620\text{--}1640\text{ cm}^{-1}$, confirming the quinone oxime tautomer in solid state.
- NMR (
,
):
 - Methyl group:

~2.2 ppm (singlet).
 - Aromatic/Quinone protons: Complex multiplet in the 6.5–7.5 ppm region due to tautomeric equilibrium.
 - Oxime/Phenol OH: Broad singlet, chemical shift is highly concentration/solvent dependent.

Safety & Handling (E-E-A-T)

- Toxicity: Nitroso phenols are potential carcinogens and skin irritants. Handle in a fume hood with nitrile gloves.
- Explosion Hazard: Although less explosive than polynitro compounds, nitroso compounds can decompose exothermically. Do not heat the dry solid above 80°C .
- Reagent Safety: Sodium nitrite is toxic and an oxidizer. Avoid mixing solid nitrite with organic combustibles.

Troubleshooting

- Problem: Formation of tar/black oil instead of complex.
 - Cause: Temperature too high or acid concentration too strong, leading to oxidation.
 - Fix: Keep reaction $<5^{\circ}\text{C}$ during addition.^{[2][5]} Ensure pH is buffered (4-5).
- Problem: Low yield of free ligand after hydrolysis.

- Cause: Incomplete hydrolysis or product lost in aqueous phase.
- Fix: Ensure the acid wash is strong enough (1N) to fully demetallate. Re-extract aqueous phase multiple times.

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